

N-Phenylmaleamic acid molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N-Phenylmaleamic acid**

Cat. No.: **B147418**

[Get Quote](#)

Technical Guide: N-Phenylmaleamic Acid

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides core molecular information for **N-Phenylmaleamic acid**, a maleic acid derivative with applications in agricultural and pharmaceutical research.[1]

Quantitative Molecular Data

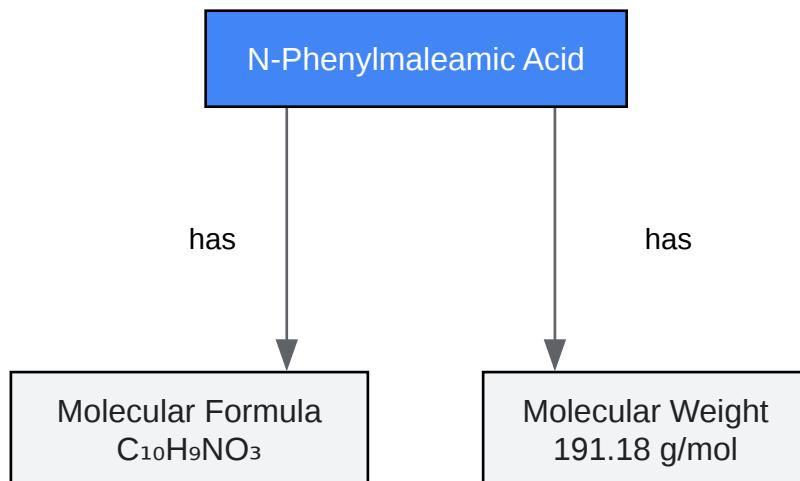
The fundamental molecular properties of **N-Phenylmaleamic acid** have been determined and are summarized below.

Property	Value	Unit
Molecular Formula	C ₁₀ H ₉ NO ₃	-
Molecular Weight	191.18	g/mol

Table 1: Core Molecular Data for **N-Phenylmaleamic Acid**.[1][2][3]

Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular identifiers.



[Click to download full resolution via product page](#)

Figure 1: Relationship between **N-Phenylmaleamic Acid** and its molecular properties.

Experimental Protocols

The determination of the molecular formula and weight for a compound like **N-Phenylmaleamic acid** typically involves a combination of mass spectrometry and elemental analysis.

Determination of Molecular Weight via Mass Spectrometry

Objective: To determine the accurate molecular mass of the analyte.

Methodology:

- Sample Preparation: A dilute solution of **N-Phenylmaleamic acid** is prepared in a suitable volatile solvent (e.g., methanol or acetonitrile).
- Ionization: The sample is introduced into a mass spectrometer, typically using Electrospray Ionization (ESI). ESI is a soft ionization technique that minimizes fragmentation, allowing for the observation of the intact molecular ion.
- Mass Analysis: The generated ions are guided into a high-resolution mass analyzer, such as a Time-of-Flight (TOF) or Orbitrap analyzer.

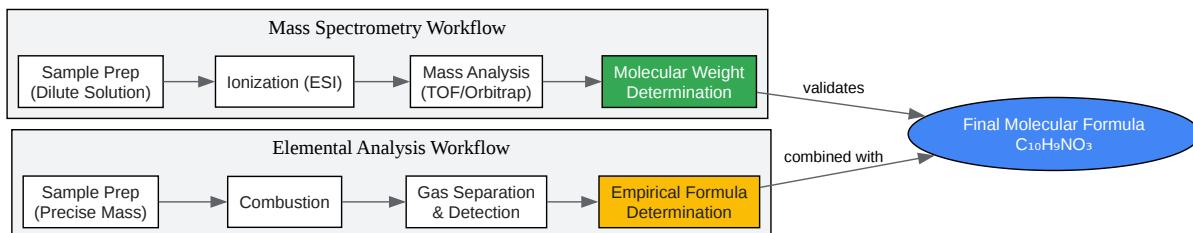
- **Detection:** The mass-to-charge ratio (m/z) of the ions is measured. For the molecular ion $[M+H]^+$ or $[M-H]^-$, the instrument records a value corresponding to the mass of the intact molecule plus or minus the mass of a proton.
- **Data Analysis:** The high-resolution mass data is processed to calculate the exact molecular weight of the neutral molecule.

Determination of Molecular Formula via Elemental Analysis

Objective: To determine the empirical formula by quantifying the percentage composition of carbon, hydrogen, and nitrogen.

Methodology:

- **Sample Preparation:** A precise, known mass of dry, pure **N-Phenylmaleamic acid** is weighed.
- **Combustion:** The sample is combusted in a furnace at high temperatures (typically $\geq 900^{\circ}\text{C}$) in a stream of pure oxygen. This process converts carbon to carbon dioxide (CO_2), hydrogen to water (H_2O), and nitrogen to nitrogen gas (N_2) or nitrogen oxides (which are subsequently reduced back to N_2).
- **Separation and Detection:** The resulting gases are passed through a series of separation columns and detectors.
 - CO_2 and H_2O are typically measured using infrared (IR) detectors.
 - N_2 is measured using a thermal conductivity detector.
- **Calculation:** The mass of each element in the original sample is calculated from the amounts of CO_2 , H_2O , and N_2 detected.
- **Formula Determination:** The percentage composition of each element is used to determine the simplest whole-number ratio of atoms, yielding the empirical formula. This, combined with the molecular weight from mass spectrometry, allows for the definitive determination of the molecular formula, $\text{C}_{10}\text{H}_9\text{NO}_3$.



[Click to download full resolution via product page](#)

Figure 2: Experimental workflow for molecular formula determination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Phenylmaleamic Acid|Research Chemical [benchchem.com]
- 2. N-Phenylmaleamic acid [webbook.nist.gov]
- 3. N-PHENYLMALEAMIC ACID | 555-59-9 [chemicalbook.com]
- 4. To cite this document: BenchChem. [N-Phenylmaleamic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b147418#n-phenylmaleamic-acid-molecular-weight-and-formula>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com